

Technical Guide: Solubility Profile of 2-Amino-3-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-3-nitropyridine

Cat. No.: B1266227

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2-Amino-3-nitropyridine** (CAS No. 4214-75-9), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document is intended to be a valuable resource for researchers and professionals involved in drug development and chemical synthesis, offering insights into the solubility characteristics of this compound.

Physicochemical Properties

2-Amino-3-nitropyridine is a yellow crystalline solid.^[1] Key physicochemical properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₅ H ₅ N ₃ O ₂ | [1] |
| Molecular Weight | 139.11 g/mol | [1] |
| Melting Point | 163-165 °C | |
| Boiling Point | 335.5 °C (estimated) | [1] |
| Appearance | Yellow crystalline solid | [1] |

Solubility Data

The solubility of **2-Amino-3-nitropyridine** has been qualitatively described in several common solvents. Quantitative data, however, is limited in publicly available literature. The following tables summarize the existing solubility information.

Qualitative Solubility

| Solvent | Solubility | Reference |
|-------------------------|------------|---------------------|
| Water | Soluble | [1] |
| Ethanol | Soluble | [1] |
| Chloroform | Soluble | [1] |
| Common Organic Solvents | Soluble | |

Quantitative Solubility

A single quantitative solubility value has been reported, although the specific solvent and temperature conditions were not fully detailed.

| Solubility | Solvent | Temperature | Reference |
|------------|---------------|---------------|-----------|
| 3 g/L | Not Specified | Not Specified | |

Experimental Protocol for Solubility Determination

While extensive experimental data for **2-Amino-3-nitropyridine** is not available, a standard and reliable method for determining the solubility of similar compounds is the isothermal shake-flask method. The following protocol is adapted from established methodologies for pyridine derivatives and is recommended for generating precise solubility data for **2-Amino-3-nitropyridine**.

Isothermal Shake-Flask Method

This gravimetric method is widely accepted for determining the equilibrium solubility of a solid in a liquid solvent.

Materials and Equipment:

- **2-Amino-3-nitropyridine** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, chloroform, acetone, ethyl acetate)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath with temperature control (± 0.1 °C)
- Vials with airtight seals
- Syringe filters (e.g., 0.45 μ m PTFE or nylon)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer for concentration analysis

Procedure:

- **Sample Preparation:** Add an excess amount of solid **2-Amino-3-nitropyridine** to a series of vials, ensuring there is undissolved solid at equilibrium.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to each vial.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker set to the desired temperature. Agitate the mixtures for a predetermined time (e.g., 24-72 hours) to ensure equilibrium is reached. It is crucial to perform preliminary experiments to determine the time required to reach equilibrium.
- **Phase Separation:** Once equilibrium is achieved, stop the agitation and allow the vials to rest in the thermostatic bath for a sufficient period (e.g., 2-4 hours) to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a sample from the clear supernatant of each vial using a pre-heated or pre-cooled syringe to match the experimental temperature. Immediately filter the sample through a syringe filter to remove any undissolved microcrystals.

- Analysis: Accurately dilute the filtered solution with a suitable solvent. Determine the concentration of **2-Amino-3-nitropyridine** in the diluted solution using a calibrated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation of Solubility: The solubility (S) can be calculated using the following formula:

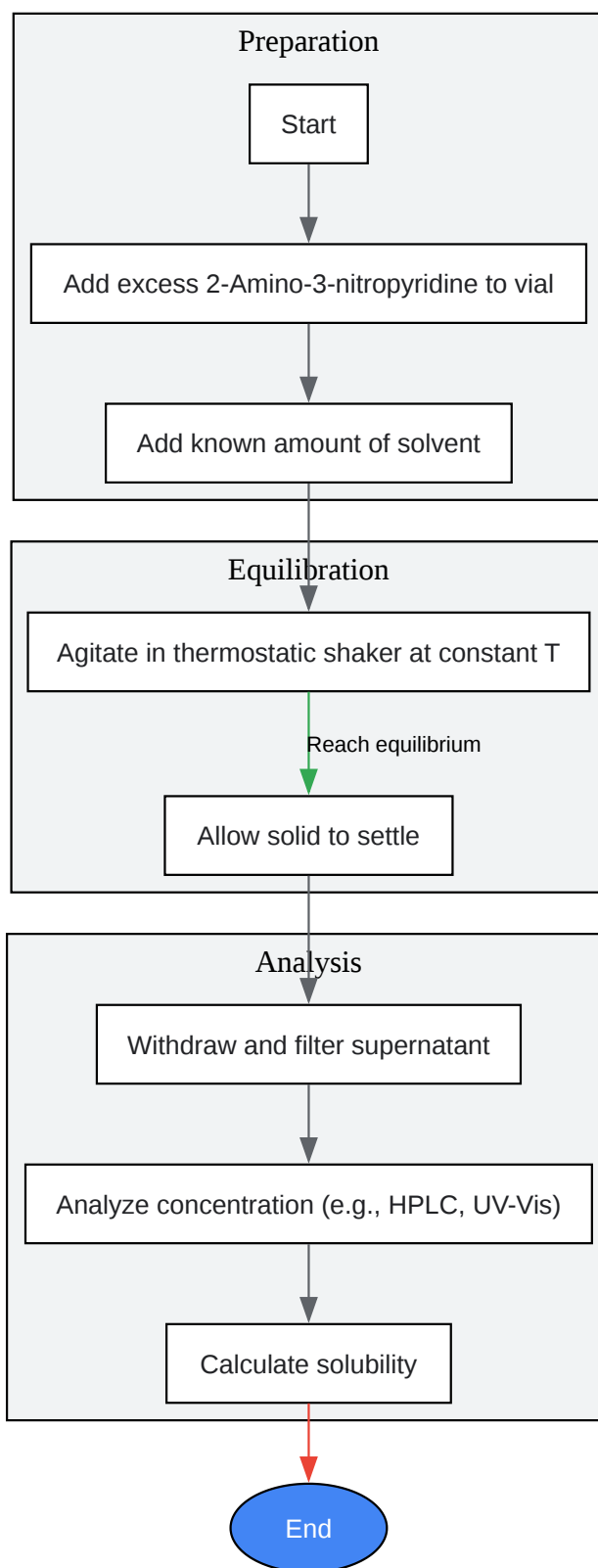
$$S = (C \times V \times DF) / m_{\text{solvent}}$$

Where:

- C is the concentration of the diluted solution
- V is the volume of the diluted solution
- DF is the dilution factor
- m_{solvent} is the mass of the solvent used

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the isothermal shake-flask method for solubility determination.



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Caption: Workflow for the isothermal shake-flask solubility determination method.

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References

- 1. nbinnno.com [nbinnno.com]
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